

Navigating the Safe Disposal of 2-Nitro-1-butanol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitro-1-butanol

Cat. No.: B8805639

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **2-Nitro-1-butanol**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to recognize the potential hazards associated with **2-Nitro-1-butanol** and related nitro compounds. Organic nitro compounds are often toxic and flammable.^{[1][2]} Therefore, treating this chemical and any contaminated materials as hazardous waste is mandatory.^[3]

Personal Protective Equipment (PPE):

- **Eye Protection:** Always wear chemical safety goggles and a face shield.
- **Skin Protection:** Use chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** All handling should occur in a well-ventilated chemical fume hood.^[1]

Spill Response: In the event of a small spill, absorb the material with an inert absorbent such as vermiculite or dry sand.[1][4] Do not use combustible materials like paper towels.[1] Collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.[1]

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **2-Nitro-1-butanol**.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₃	[5]
Molecular Weight	119.12 g/mol	[5]
Appearance	Colorless clear amber liquid	[5][6]
Density	1.1332 g/cm ³ at 25 °C	[6]
Boiling Point	105 °C at 10 mmHg	[6]
Flash Point	> 93.3 °C (> 200 °F)	[6]
pH (0.1 M solution)	4.51	[5][6]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Nitro-1-butanol** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[3] High-temperature incineration is a common disposal method for such compounds.[1]

1. Waste Collection:

- Collect waste **2-Nitro-1-butanol** in a designated, leak-proof, and chemically compatible container.[4] Glass or polyethylene-lined steel containers are often suitable.[1]

- Do not mix this waste with other chemical waste streams, especially strong oxidizing agents, strong bases, or acids, to avoid potentially violent reactions.[1][7]
- Solid waste, such as contaminated gloves or absorbent materials, should be collected in a separate, clearly labeled hazardous waste container.[3]

2. Container Labeling:

- Properly label the hazardous waste container with the following information:[3][4]
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Nitro-1-butanol**"
 - Associated hazards (e.g., "Combustible," "Toxic")
 - The accumulation start date

3. Storage:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.[3][8]
- The storage area should be away from incompatible materials and have secondary containment to prevent the spread of material in case of a leak.[3]

4. Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup.[3]
- Provide the disposal company with all available information, including the Safety Data Sheet (SDS) for **2-Nitro-1-butanol** if available.[3]

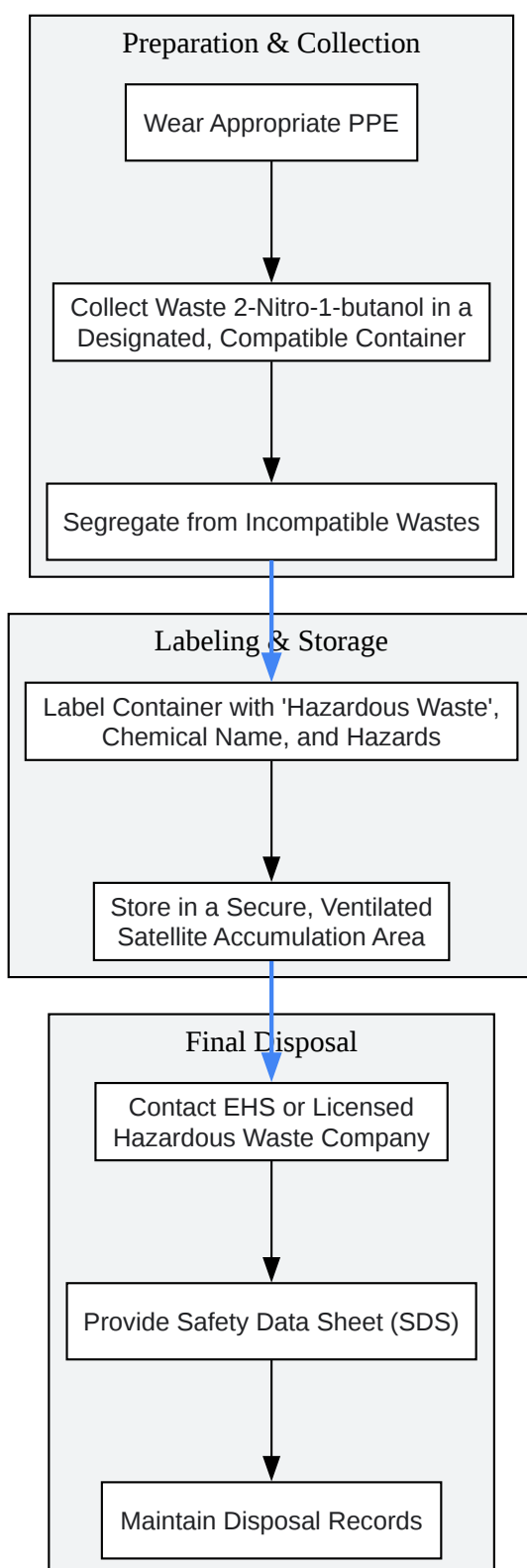
5. Documentation:

- Maintain accurate records of the generated waste, including the chemical name, quantity, and disposal date, in accordance with institutional policies and local, state, and federal

regulations.[4] In the United States, this includes regulations from the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Nitro-1-butanol**.



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Caption: General workflow for the proper disposal of **2-Nitro-1-butanol**.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of 2-Nitro-1-butanol: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8805639#2-nitro-1-butanol-proper-disposal-procedures]

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